

# Spectroscopic Profile of Bis(ethylbenzene)molybdenum: A Technical Guide

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## Compound of Interest

Compound Name: *Bis(ethylbenzene)molybdenum*

Cat. No.: *B6296536*

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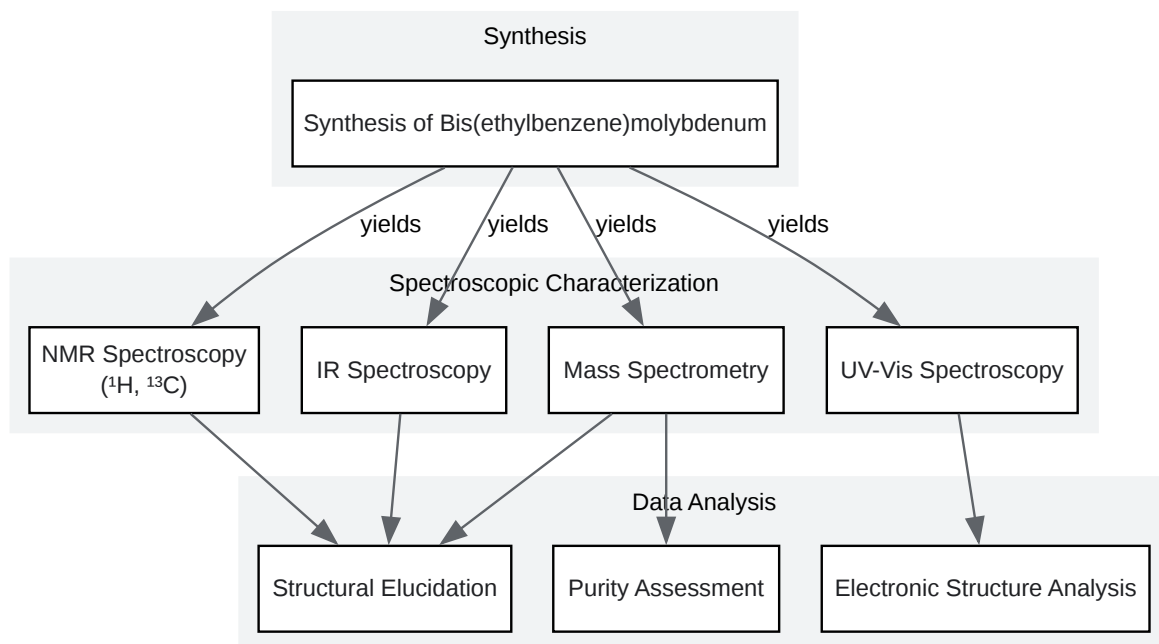
For Researchers, Scientists, and Drug Development Professionals

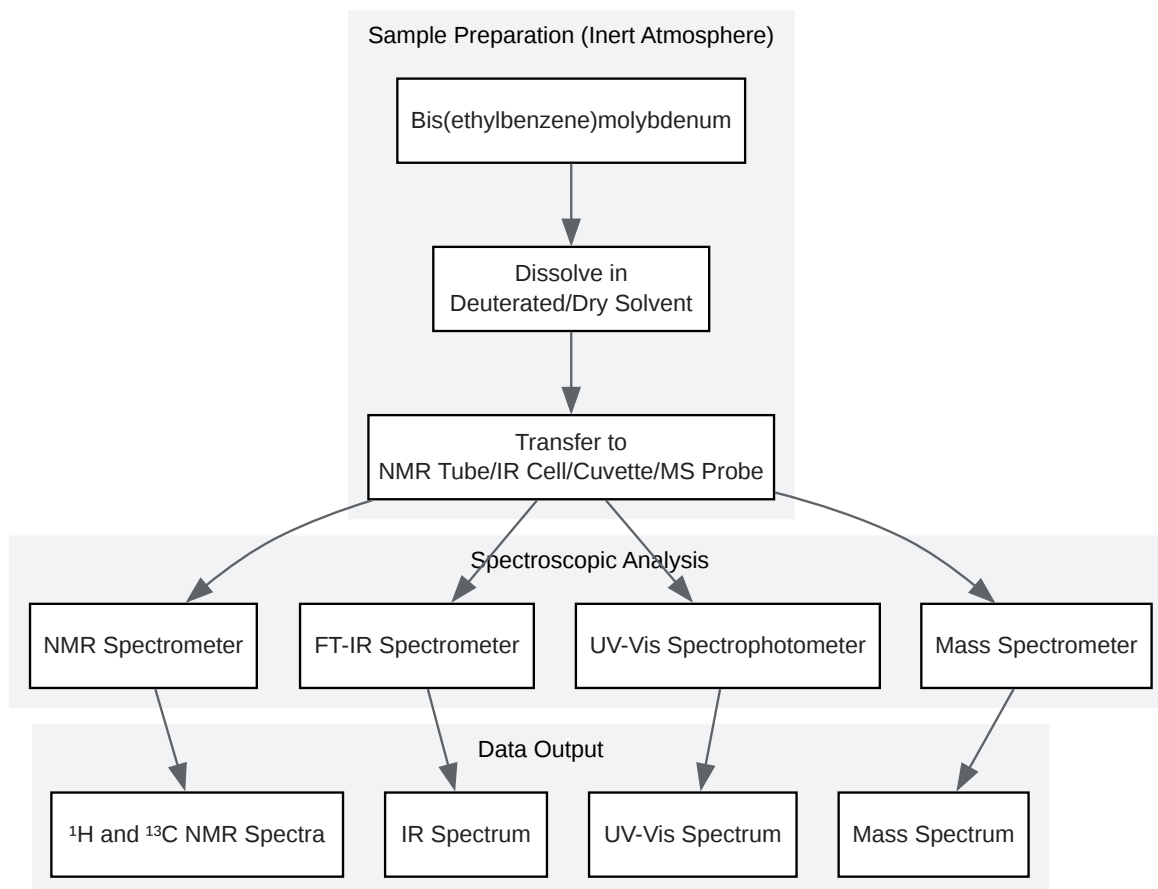
## Introduction

**Bis(ethylbenzene)molybdenum**, with the chemical formula  $\text{Mo}(\text{C}_6\text{H}_5\text{C}_2\text{H}_5)_2$ , is an organometallic compound belonging to the class of bis(arene)metal complexes. In these sandwich compounds, a central molybdenum atom is coordinated to two ethylbenzene ligands in an  $\eta^6$ -fashion. This technical guide provides a comprehensive overview of the spectroscopic characterization of **bis(ethylbenzene)molybdenum**, presenting key data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy, as well as Mass Spectrometry (MS). Detailed experimental protocols are provided to facilitate the replication of these characterization methods.

## Molecular Structure and Logic

The structure of **bis(ethylbenzene)molybdenum** features a central molybdenum atom sandwiched between two parallel ethylbenzene rings. The bonding involves the interaction of the d-orbitals of the molybdenum atom with the  $\pi$ -electron systems of the aromatic rings. This coordination results in a stable 18-electron complex. The logical workflow for its characterization involves the synthesis of the compound followed by a suite of spectroscopic analyses to confirm its identity, purity, and electronic structure.





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